

# Physical and chemical properties of 5-cyanophthalide

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## Compound of Interest

Compound Name: 3-Oxo-1,3-dihydroisobenzofuran-5-carbonitrile

Cat. No.: B018389

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## An In-depth Technical Guide to 5-Cyanophthalide

This technical guide provides a comprehensive overview of the physical and chemical properties of 5-cyanophthalide, tailored for researchers, scientists, and professionals in drug development. This document includes key data, experimental protocols, and visualizations to support its application in research and synthesis.

### Core Properties of 5-Cyanophthalide

5-Cyanophthalide is a versatile intermediate in organic synthesis, notably as a precursor in the production of the antidepressant citalopram.<sup>[1][2][3]</sup> Its chemical structure and properties make it a valuable compound in the pharmaceutical and chemical industries.<sup>[4]</sup>

The physical characteristics of 5-cyanophthalide are summarized in the table below, providing essential data for handling, storage, and experimental design.

Property	Value	Source
Appearance	White to off-white crystalline powder	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	201-205 °C	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Boiling Point	407.5 ± 45.0 °C	<a href="#">[1]</a>
Solubility	Soluble in Dimethylformamide (DMF); Slightly soluble in Acetone, Chloroform, Methanol	<a href="#">[1]</a> <a href="#">[5]</a>
Storage	Store in a sealed, dry container at room temperature	<a href="#">[1]</a> <a href="#">[8]</a>

The chemical identifiers and molecular properties of 5-cyanophthalide are crucial for its characterization and use in synthetic applications.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>5</sub> NO <sub>2</sub>	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[9]</a>
Molecular Weight	159.14 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[9]</a> <a href="#">[10]</a>
CAS Number	82104-74-3	<a href="#">[4]</a> <a href="#">[9]</a>
Purity (by HPLC)	≥ 98%	<a href="#">[4]</a> <a href="#">[5]</a>
Synonyms	1,3-Dihydro-1-oxo-5-isobenzofurancarbonitrile, 5-Cyano-3H-isobenzofuranone	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[9]</a>
InChI Key	XEEGWTLAFIZLSF-UHFFFAOYSA-N	<a href="#">[6]</a>
SMILES	<chem>O=C1OCc2cc(ccc12)C#N</chem>	<a href="#">[6]</a>

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of 5-cyanophthalide are presented below. These protocols are based on established literature procedures.

A common and effective method for the preparation of 5-cyanophthalide involves the conversion of 5-carboxyphthalide.<sup>[2][3][11]</sup> The process generally follows two main steps: the formation of an amide intermediate, followed by dehydration to the nitrile.

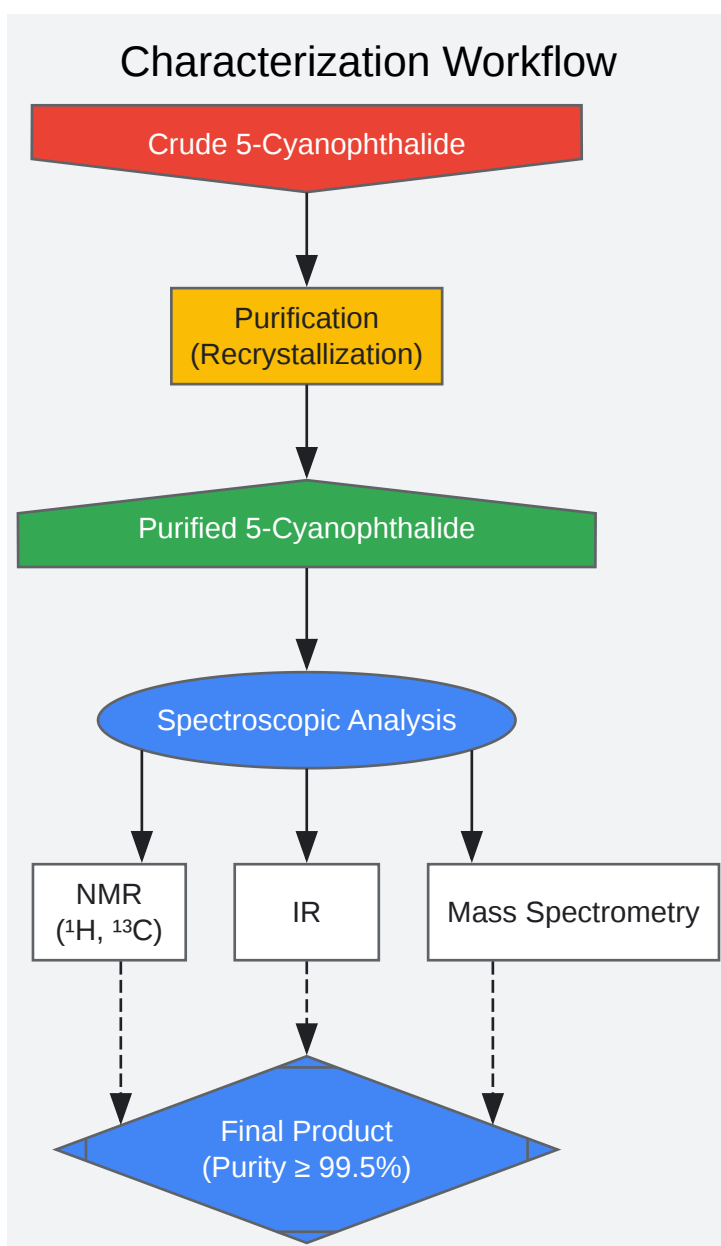
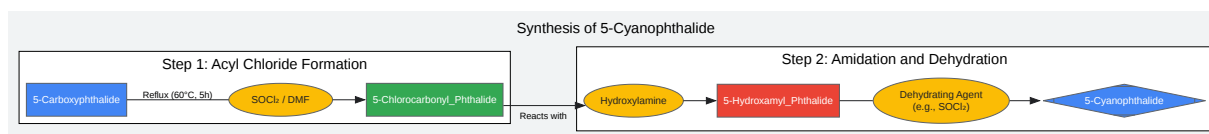
#### Step 1: Synthesis of 5-Chlorocarbonyl Phthalide<sup>[2]</sup>

- In a flask under a nitrogen atmosphere, combine 5-carboxyphthalide (50 g, 0.2806 mol), thionyl chloride (125 ml, 1.71 mol), and dimethylformamide (0.5 ml).
- Heat the mixture to reflux at 60°C for 5 hours.
- After cooling to room temperature, evaporate the solvent under vacuum to obtain a residue.
- Add toluene (3 x 100 ml) to the residue to yield a solid, which is then taken up in tetrahydrofuran (500 ml). This solution contains 5-chlorocarbonyl phthalide.

#### Step 2: Conversion to 5-Hydroxamyl Phthalide and Dehydration<sup>[2]</sup>

- The resulting 5-chlorocarbonyl phthalide is reacted with hydroxylamine in an aprotic organic solvent such as THF or toluene.
- The reaction temperature is maintained between 0°C and 20°C.
- The intermediate 5-hydroxamyl phthalide is then dehydrated using an agent like thionyl chloride, phosphorus oxychloride, or sulfuric chloride to yield 5-cyanophthalide.

The overall synthetic workflow is visualized in the diagram below.



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